

Introduction to Nickel Tin Oxide Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NICKEL TIN OXIDE

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Nickel oxide (NiO) and tin oxide (SnO₂) are metal oxide semiconductors with unique optical and electrical properties that make them suitable for a wide range of applications, including solar cells, gas sensors, and transparent conducting electrodes.[1][2][3] Tin oxide is an n-type semiconductor with a wide bandgap of approximately 3.6 eV to 3.8 eV, making it transparent to visible light.[2][3][4] Nickel oxide is a p-type semiconductor with a wide bandgap of about 3.6 eV.[4][5] By doping one metal oxide with the other, the resulting **nickel tin oxide** system can be tailored to achieve specific optical and electrical characteristics.[6][7] Doping NiO with tin can enhance its electronic properties, while doping SnO₂ with nickel can create oxygen vacancies and alter its band gap.[1][7]

Synthesis Methodologies

Several methods are employed to synthesize **nickel tin oxide** nanoparticles and thin films, each influencing the final optical properties.

- **Sol-Gel Method:** This technique is used for synthesizing both undoped and tin-doped nickel oxide nanoparticles.[6] It is a versatile method that allows for good control over the composition and particle size.[8]
- **Spray Pyrolysis:** This is a cost-effective method for preparing tin-doped NiO thin films.[1]
- **Co-precipitation:** This is a simple and facile technique to synthesize pure and nickel-doped tin oxide nanoparticles.[7]
- **Hydrothermal Method:** This method has been used to synthesize nickel-doped SnO₂ nanospheres.[2]

Optical Properties of Tin-Doped Nickel Oxide (Sn:NiO)

The introduction of tin as a dopant in nickel oxide thin films has a significant impact on its optical properties.

Band Gap Energy

The optical band gap of Sn-doped NiO thin films can be tuned by varying the doping concentration. One study found that the bandgap energy for Sn-doped NiO thin films was 3.42 eV for undoped NiO, and 3.49 eV, 3.46 eV, and 3.44 eV for 3%, 6%, and 9% Sn doping, respectively.^[1]

Transmittance and Absorbance

The optical parameters for both undoped and doped NiO films are typically calculated from UV-VIS measurements in the wavelength range of 200–1200 nm.^[1] The absorbance spectrum of NiO thin films generally ranges from 200 to 400 nm, with absorbance increasing with the thickness of the film.^[5]

Optical Properties of Nickel-Doped Tin Oxide (Ni:SnO₂)

Doping tin oxide with nickel also leads to significant changes in its optical characteristics.

Band Gap Energy

The introduction of nickel as a dopant in SnO₂ nanoparticles has been shown to reduce the band gap. In one study, the band gap of pure SnO₂ was 3.78 eV, which was reduced to 3.20 eV after Ni doping.^[7] Another study on Ni-doped SnO₂ nanoparticles reported a decrease in the energy band gap with increasing Ni concentration.^[8]

Photoluminescence

Photoluminescence analysis of Ni-doped SnO₂ nanoparticles indicates the creation of oxygen vacancies due to the doping.^[7]

Transmittance

The optical transmittance of Ni-doped SnO₂ has been observed to increase with an increasing doping concentration.[8]

Quantitative Data Summary

The following tables summarize the key optical properties of **nickel tin oxide** systems as reported in the literature.

Table 1: Optical Band Gap of Tin-Doped Nickel Oxide (Sn:NiO) Thin Films[1]

Sn Doping Concentration (%)	Band Gap (eV)
0	3.42
3	3.49
6	3.46
9	3.44

Table 2: Optical Band Gap of Nickel-Doped Tin Oxide (Ni:SnO₂) Nanoparticles[7]

Ni Doping	Band Gap (eV)
Pure SnO ₂	3.78
Ni-doped SnO ₂	3.20

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **nickel tin oxide** systems are crucial for reproducible research.

Synthesis Protocol: Sol-Gel Method for Ni-Doped SnO₂[8]

- **Precursor Preparation:** Tin (IV) chloride (SnCl_4) and nickel (II) chloride (NiCl_2) are used as precursors.
- **Mixing:** The precursors are mixed in desired concentrations.
- **Precipitation:** An ammonia solution is added to the mixture to facilitate precipitation.
- **Washing and Drying:** The resulting precipitate is washed and dried to obtain the nanoparticles.

Characterization Protocol: UV-Visible Spectroscopy[2]

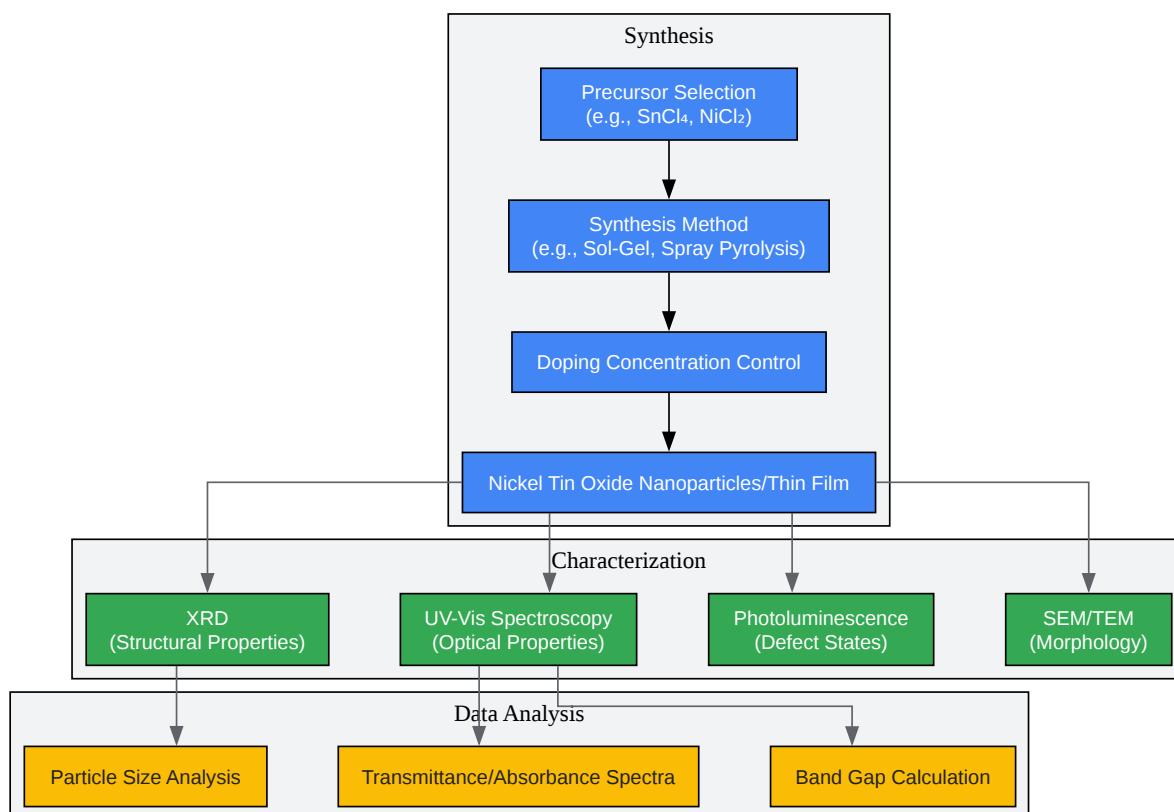
- **Sample Preparation:** The synthesized nanoparticles or thin films are prepared for analysis.
- **Measurement:** A UV-Vis spectrophotometer is used to measure the absorbance and transmittance spectra of the sample.
- **Band Gap Calculation:** The optical band gap is determined from the absorbance spectra.

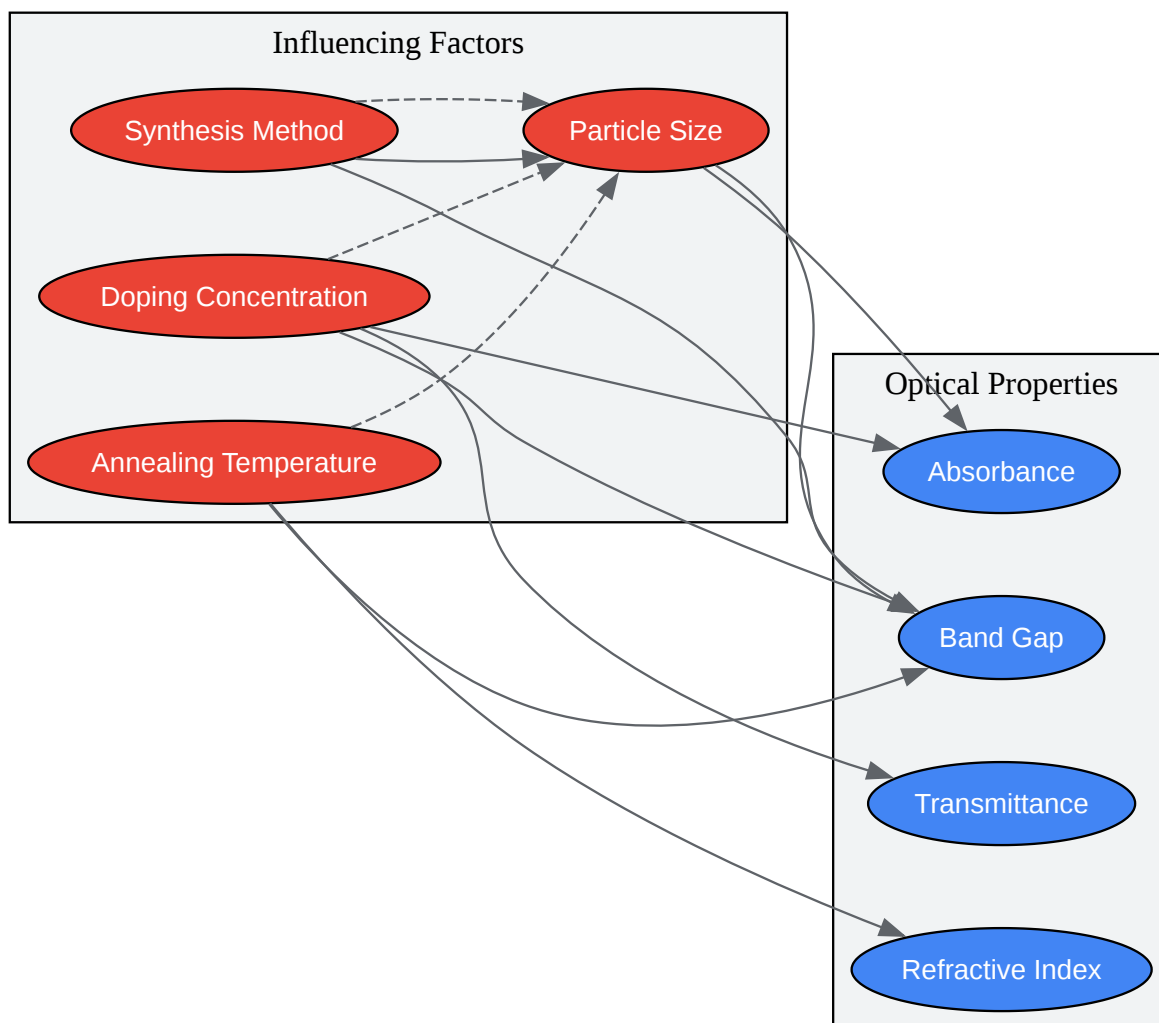
Characterization Protocol: X-ray Diffraction (XRD)[8]

- **Sample Preparation:** The powdered sample of nanoparticles is prepared.
- **Measurement:** The XRD pattern is recorded using an X-ray diffractometer.
- **Analysis:** The resulting diffraction pattern is analyzed to determine the crystal structure and particle size of the material.

Visualizations

The following diagrams illustrate key experimental workflows and logical relationships in the study of **nickel tin oxide**'s optical properties.





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- To cite this document: BenchChem. [Introduction to Nickel Tin Oxide Systems]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1143932#optical-properties-of-nickel-tin-oxide>]

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